

# Application Note: Handling and Storage Stability of CAS 898774-95-3

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## Compound of Interest

**Compound Name:** 2,4-Dichloro-2'-pyrrolidinomethyl benzophenone  
**CAS No.:** 898774-95-3  
**Cat. No.:** B1360453

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Compound Identity: **2,4-Dichloro-2'-pyrrolidinomethyl benzophenone** CAS Number: 898774-95-3 Molecular Formula: C<sub>18</sub>H<sub>17</sub>Cl<sub>2</sub>NO Molecular Weight: 334.24 g/mol

## Core Directive & Executive Summary

CAS 898774-95-3 is a functionalized benzophenone derivative featuring a 2,4-dichlorophenyl moiety and a 2'-(pyrrolidin-1-ylmethyl)phenyl group.<sup>[1][2][3][4]</sup> Its structural motif—combining a lipophilic diaryl ketone with a basic cyclic amine—suggests utility as a pharmacophore in CNS-active ligand design or as a precursor in the synthesis of antihistamines and psychotropic agents.

**Critical Handling Insight:** The presence of the benzophenone core renders this compound potentially photosensitive (UV-active). Furthermore, the tertiary amine (pyrrolidine) functionality imparts basicity, making it sensitive to strong acids and susceptible to oxidation over prolonged exposure to air. Therefore, strict adherence to light-protected and moisture-free storage conditions is non-negotiable to maintain >98% purity.

## Physicochemical Profile & Technical Specifications

The following data provides the baseline for establishing quality control (QC) and handling protocols.

Property	Specification	Experimental Implication
Physical State	Solid (Crystalline Powder)	Handle in a fume hood to avoid dust inhalation.
Color	White to Off-White	Yellowing indicates potential photo-degradation or oxidation.
Solubility (Water)	Negligible (< 0.1 mg/mL)	Requires organic co-solvents (DMSO, Ethanol) for biological assays.
Solubility (Organic)	High in DMSO, DCM, Methanol	DMSO is the preferred vehicle for stock solutions (>10 mM).
pKa (Calculated)	-8.5 - 9.5 (Pyrrolidine N)	Forms salts with acids; keep away from acidic vapors during storage.
LogP (Predicted)	-4.5 - 5.0	Highly lipophilic; prone to non-specific binding to plastics.

## Storage & Stability Protocols

### Long-Term Storage (Solid State)

To maximize shelf-life (2+ years), the solid compound must be isolated from environmental stressors.

- Temperature: Store at -20°C (Optimal) or 2-8°C (Acceptable for short-term).
- Atmosphere: Store under inert gas (Nitrogen or Argon) if possible. The basic amine is prone to forming N-oxides upon long-term exposure to atmospheric oxygen.

- Container: Amber glass vials with Teflon-lined caps. Avoid clear glass due to the photo-active benzophenone moiety.
- Hygroscopicity: Store with desiccants. Moisture can induce caking or hydrolysis of trace impurities.

## Solution Stability (Stock Solutions)

Once dissolved, the stability window narrows significantly.

- Vehicle: Anhydrous DMSO (Dimethyl Sulfoxide) is recommended.
- Concentration: Prepare high-concentration stocks (e.g., 10 mM or 50 mM) to minimize solvent volume and surface adsorption.
- Freeze-Thaw: Limit to maximum 3 cycles. Aliquot stocks immediately after preparation to avoid repeated thawing.
- Shelf-Life:
  - -80°C: 6 months
  - -20°C: 1 month
  - RT (25°C): < 24 hours (Degradation risk via photolysis)

## Experimental Protocols

### Standard Solubilization Protocol (10 mM Stock)

Objective: Create a stable, precipitate-free stock solution for in vitro assays.

Materials:

- CAS 898774-95-3 (Solid)[3]
- Anhydrous DMSO (≥99.9%, Cell Culture Grade)
- Vortex Mixer

- Sonicator (Water bath)

#### Procedure:

- Weighing: Accurately weigh 3.34 mg of CAS 898774-95-3 into a sterile, amber microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO.
- Dissolution: Vortex vigorously for 30 seconds. If visible particles remain, sonicate in a water bath at room temperature for 1-2 minutes.
  - Note: Do not heat above 37°C to avoid thermal degradation.
- Inspection: Visual check for clarity. The solution should be completely clear and colorless.
- Aliquot & Store: Dispense into 50 µL aliquots in amber tubes. Flash freeze in liquid nitrogen (optional) and store at -20°C or -80°C.

## Quality Control: Purity Assessment via HPLC

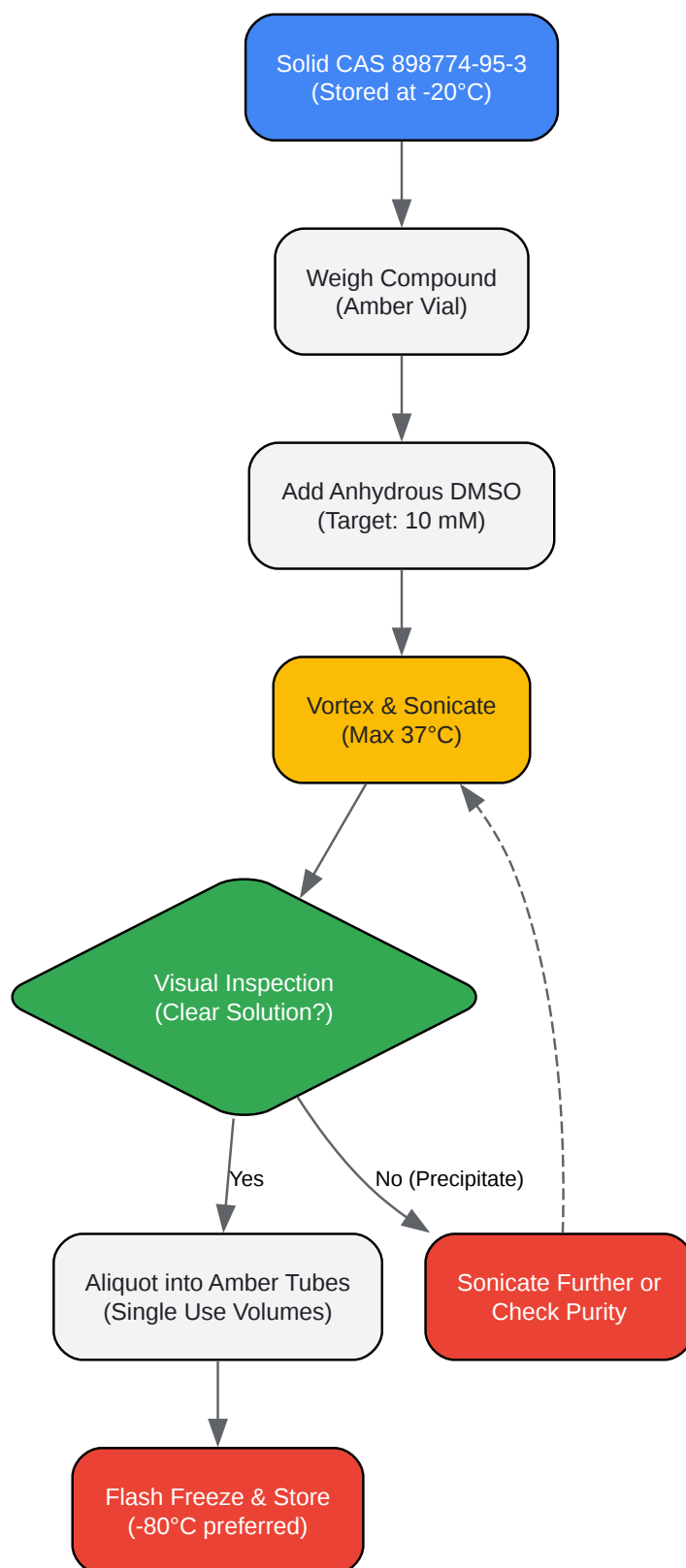
Objective: Verify compound integrity after storage.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 50% B to 95% B over 10 minutes (High organic start due to lipophilicity).
- Detection: UV at 254 nm (Benzophenone absorption) and 210 nm.
- Acceptance Criteria: Single peak > 98% area under the curve (AUC). Impurities appearing at lower retention times suggest oxidation (N-oxide formation).

## Visualization of Workflows

The following diagrams illustrate the logical flow for Solubilization and Stability Testing, ensuring a self-validating experimental process.

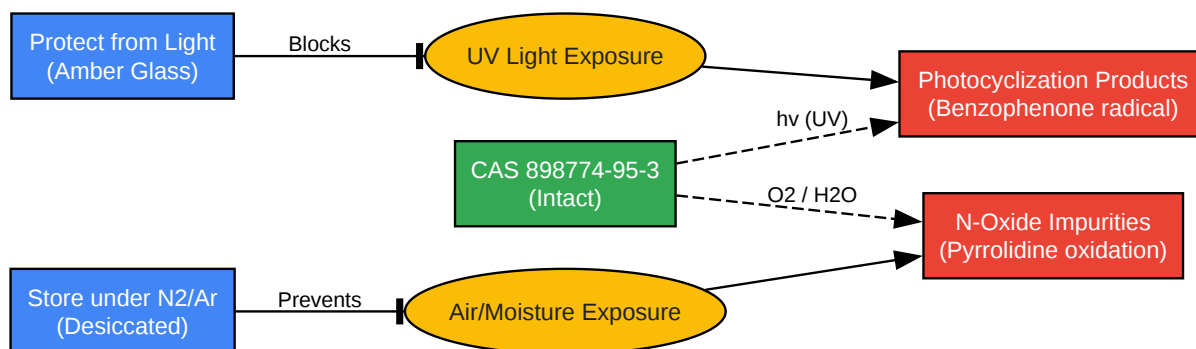
## Figure 1: Solubilization & Storage Workflow



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Caption: Step-by-step workflow for preparing stable stock solutions, emphasizing light protection (amber vials) and temperature control.

## Figure 2: Stability Logic & Degradation Pathways



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Caption: Mechanistic diagram highlighting primary degradation risks (UV photolysis and N-oxidation) and their corresponding mitigation strategies.

## References

- Arctom Scientific. Product Data Sheet: **2,4-Dichloro-2'-pyrrolidinomethyl benzophenone** (CAS 898774-95-3).[1][3][4][5] Retrieved from
- ChemicalBook. CAS Database List: 898774-95-3 Properties and Suppliers. Retrieved from
- National Center for Biotechnology Information (NCBI). PubChem Compound Summary: Benzophenone Derivatives and Stability. (General reference for benzophenone photochemistry). Retrieved from
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(Note: Specific peer-reviewed literature for this exact catalog number is limited due to its status as a specialized research intermediate. Protocols are derived from standard operating procedures for structurally analogous benzophenone-pyrrolidine compounds.)

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## Sources

- 1. 898763-47-8|(2-Chlorophenyl)(2-((2,5-dihydro-1H-pyrrol-1-yl)methyl)phenyl)methanone|BLDpharm [[bldpharm.com](http://bldpharm.com)]
- 2. CAS:898763-70-7(2,3-Dichlorophenyl)(2-((2,5-dihydro-1H-pyrrol-1-yl)methyl)phenyl)methanone-毕得医药 [[bidepharm.com](http://bidepharm.com)]
- 3. 2,4-Dichloro-2'-pyrrolidinomethyl benzophenone - CAS:898774-95-3 - 阿镁生物 [[amaybio.com](http://amaybio.com)]
- 4. CAS 898774-95-3 | 2,4-Dichloro-2'-pyrrolidinomethyl benzophenone,97% - Howei - Life Science Product & Service Solutions Provider [[howeipharm.com](http://howeipharm.com)]
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